Technical Monograph: Synthesis and Purification of Linagliptin-d3

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Compound of Interest	
Compound Name:	*Linagliptin-d3*
CAS No.:	*1398044-48-8*
Cat. No.:	*B1146090*

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Stable Isotope Labeling for High-Precision Bioanalysis

Executive Summary

Linagliptin (BI 1356) is a potent, selective dipeptidyl peptidase-4 (DPP-4) inhibitor. In pharmacokinetic (PK) and toxicokinetic studies, **Linagliptin-d3** serves as the critical Internal Standard (IS) for LC-MS/MS quantitation. The reliability of bioanalytical data hinges on the isotopic purity and chemical stability of this IS.

This guide details the strategic synthesis of **Linagliptin-d3** (specifically the N3-methyl-d3 isotopologue), focusing on the incorporation of deuterium at a metabolically stable position to prevent deuterium-hydrogen exchange (D/H exchange) during mass spectrometry ionization.

Retrosynthetic Strategy & Isotope Placement

The Locus of Labeling

To ensure the integrity of the internal standard, the deuterium label must be placed on a moiety that is:

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- Chemically Inert: Resistant to hydrolysis or enzymatic degradation in plasma.
- Non-Exchangeable: The protons must not be acidic.

For Linagliptin, the optimal site is the N3-methyl group of the xanthine core. Unlike protons on the piperidine ring or the butynyl chain, the N-methyl group is sterically distinct and chemically robust.

Synthetic Pathway Analysis

The synthesis follows a convergent route, modifying the standard Boehringer Ingelheim process to introduce the isotope via Iodomethane-d3 (

) during the xanthine core construction.

Key Intermediates:

- Core Precursor: 8-bromo-7-(but-2-ynyl)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-3,7-dihydro-1H-purine-2,6-dione.
- Isotopic Reagent: Iodomethane-d3 (

  99.5 atom % D).
- Coupling Partner: (R)-3-(tert-butoxycarbonylamino)piperidine.

Detailed Synthesis Protocol

Phase 1: Construction of the Deuterated Xanthine Core

This phase focuses on the alkylation of the N3 position. Standard Linagliptin synthesis uses methyl iodide; here we substitute with deuterated methyl iodide.

Reagents:

- Substrate: 8-Bromo-7-(but-2-ynyl)-1-[(4-methylquinazolin-2-yl)methyl]-1H-purine-2,6(3H,7H)-dione (Des-methyl precursor).
- Alkylating Agent: Iodomethane-d3 (

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).

- Base: Potassium Carbonate (

) or Cesium Carbonate (

).
- Solvent: DMF (Anhydrous).

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 eq of the Des-methyl precursor in anhydrous DMF (10 mL/g) under nitrogen atmosphere.
- Deprotonation: Add 1.5 eq of

  . Stir at ambient temperature for 30 minutes to ensure deprotonation of the N3 position.
- Labeling: Dropwise addition of 1.2 eq of Iodomethane-d3.
- Reaction: Heat to 50°C for 4–6 hours. Monitor by TLC (DCM/MeOH 95:5) or LC-MS.
  - Checkpoint: Look for mass shift

    relative to substrate.
- Workup: Quench with water. The product often precipitates. Filter, wash with water/ethanol, and dry under vacuum.

Phase 2: Nucleophilic Displacement (The Coupling)

The 8-bromo group acts as the leaving group for the aminopiperidine moiety.

Reagents:

- Substrate: N3-methyl-d3 intermediate (from Phase 1).
- Nucleophile: (R)-3-(Boc-amino)piperidine.

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- Base:

  .

- Solvent: DMSO.

Workflow:

- Suspend the deuterated intermediate and 1.2 eq of (R)-3-(Boc-amino)piperidine in DMSO.
- Add 2.0 eq of

  .

- Heat to 80°C for 6–8 hours. The elevated temperature is required to overcome steric hindrance at the C8 position.
- Isolation: Pour into ice water. Extract with Ethyl Acetate. The Boc-protected **Linagliptin-d3** is obtained.

Phase 3: Deprotection

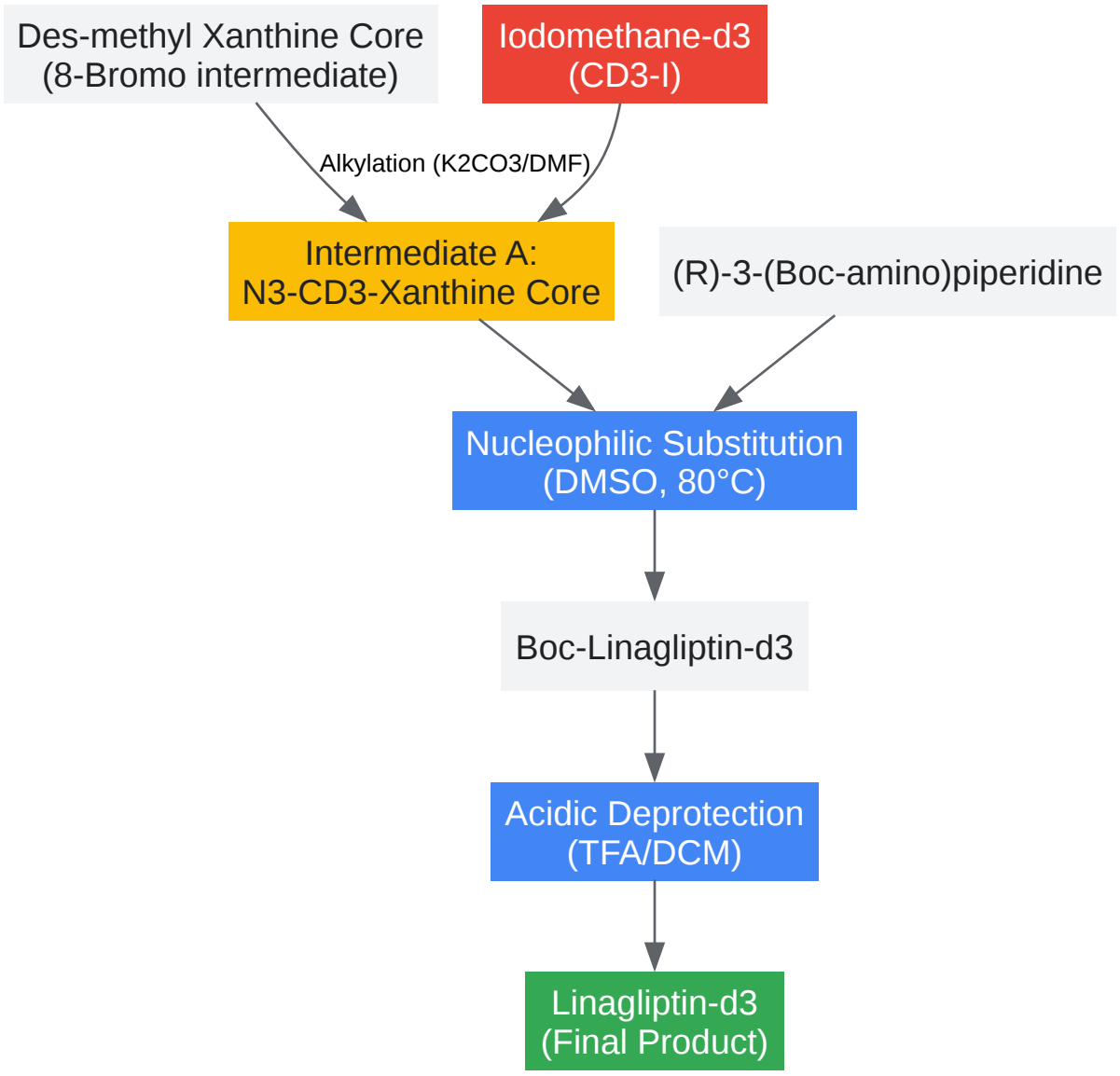
Removal of the Boc group to yield the free amine.

- Dissolve Boc-intermediate in DCM.
- Add TFA (Trifluoroacetic acid) in a 1:4 ratio (TFA:DCM).
- Stir at Room Temp for 2 hours.
- Critical Step: Evaporate TFA completely. Neutralize with saturated

  to obtain the free base, or purify directly as a TFA salt.

Visualization: Synthesis Logic

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Figure 1: Convergent synthesis pathway for **Linagliptin-d3** highlighting the critical isotopic incorporation step.

Purification and Characterization

Synthesizing the molecule is only half the battle. For use as an internal standard, the Isotopic Purity (absence of D0) is more critical than absolute chemical purity.

Purification Strategy

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Standard Flash Chromatography is insufficient for separating the D3 product from trace D0 contaminants (if non-deuterated methyl iodide was present). However, it effectively removes chemical impurities.

Protocol: Preparative HPLC (Reverse Phase)

- Column: C18 (e.g., XBridge Prep C18, 5 µm, 19 x 150 mm).
- Mobile Phase A: 0.1% Formic Acid in Water (or 10mM Ammonium Bicarbonate for basic pH stability).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 15–20 mL/min.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
2.0	5	Sample Injection
15.0	60	Gradient Elution
16.0	95	Wash
20.0	95	Wash
21.0	5	Re-equilibration

Validation Metrics (Self-Validating Systems)

To ensure the protocol was successful, the final product must pass the following "Gate Checks":

- Mass Spectrometry (LC-MS):
  - Target:

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(**Linagliptin-d3**) vs

(Linagliptin-d0).

- Acceptance Criteria: Contribution of D0 peak must be

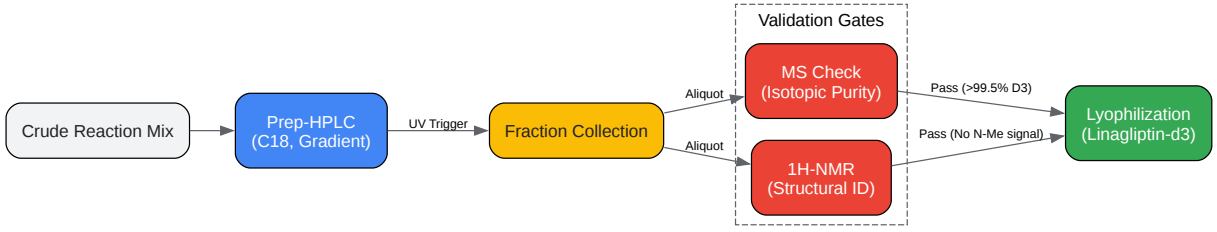
  of the D3 peak area.

- 1H-NMR Spectroscopy:
  - Diagnostic Signal: In non-deuterated Linagliptin, the N3-methyl appears as a sharp singlet around

    ppm.
  - Validation: In **Linagliptin-d3**, this singlet must be absent.
- Chemical Purity:

  by HPLC (UV at 254 nm).

Visualization: Quality Control Workflow



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Figure 2: Purification and Quality Control logic flow. Note that MS and NMR are parallel validation steps before final lyophilization.

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References

- Eckhardt, M., et al. (2007). 8-(3-(R)-Aminopiperidin-1-yl)-7-but-2-ynyl-3-methyl-1-(4-methyl-quinazolin-2-ylmethyl)-3,7-dihydropurine-2,6-dione (BI 1356), a highly potent, selective, long-acting, and orally bioavailable DPP-4 inhibitor for the treatment of type 2 diabetes. Journal of Medicinal Chemistry, 50(26), 6450-6453.
- Boehringer Ingelheim International GmbH. (2004). Xanthine derivatives, the preparation thereof and their use as pharmaceutical compositions. U.S. Patent No. 7,407,955.
- Venkatesh, P., et al. (2014). Simultaneous estimation of Linagliptin and Metformin hydrochloride by RP-HPLC method in bulk and tablet dosage form. Journal of Pharmacy Research, 8(2), 234-239.
- Parekh, J. M., et al. (2012). Development and validation of a sensitive LC-MS/MS method for the determination of linagliptin in human plasma. Journal of Chromatography B, 908, 9-16. (Establishes usage of deuterated IS).

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